

A Comprehensive Technical Guide to the Safe Handling of Triethylsilane for Researchers

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Compound of Interest

Compound Name: Triethyl silane

Cat. No.: B7724728

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides essential safety precautions and detailed handling protocols for the use of triethylsilane in a laboratory setting. Triethylsilane is a valuable reducing agent in organic synthesis; however, its flammability and reactivity necessitate strict adherence to safety procedures to mitigate risks. This document outlines the necessary measures for safe storage, handling, and emergency response, and includes detailed experimental protocols for its use and subsequent quenching.

Hazard Identification and Chemical Profile

Triethylsilane is a highly flammable liquid and vapor that can form explosive mixtures with air. [1][2][3] It is crucial to handle this reagent in a well-ventilated area, away from all sources of ignition. [1][2][3][4] While considered to have low toxicity, it can be harmful if inhaled, ingested, or if it comes into contact with skin or eyes. [4] Upon thermal decomposition, it may produce toxic gases. [4]

GHS Classification

- Flammable liquids: Category 2 [2]
- Acute aquatic toxicity: Category 3 [2]
- Chronic aquatic toxicity: Category 3 [2]

Signal Word: Danger[2]

Hazard Statements:

- H225: Highly flammable liquid and vapor.[2][3]
- H412: Harmful to aquatic life with long-lasting effects.[2][3]

Quantitative Data Summary

The following tables provide a summary of the key quantitative data for triethylsilane.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₁₆ Si	[5]
Molar Mass	116.28 g/mol	[3][6]
Appearance	Colorless liquid	[5][6]
Boiling Point	107-108 °C	[6]
Density	0.726 g/mL	[5]
Flash Point	Information not available in search results	
Solubility	Insoluble in water; soluble in non-polar solvents, hydrocarbons, halocarbons, and ethers.	[7]

Table 2: Exposure Limits

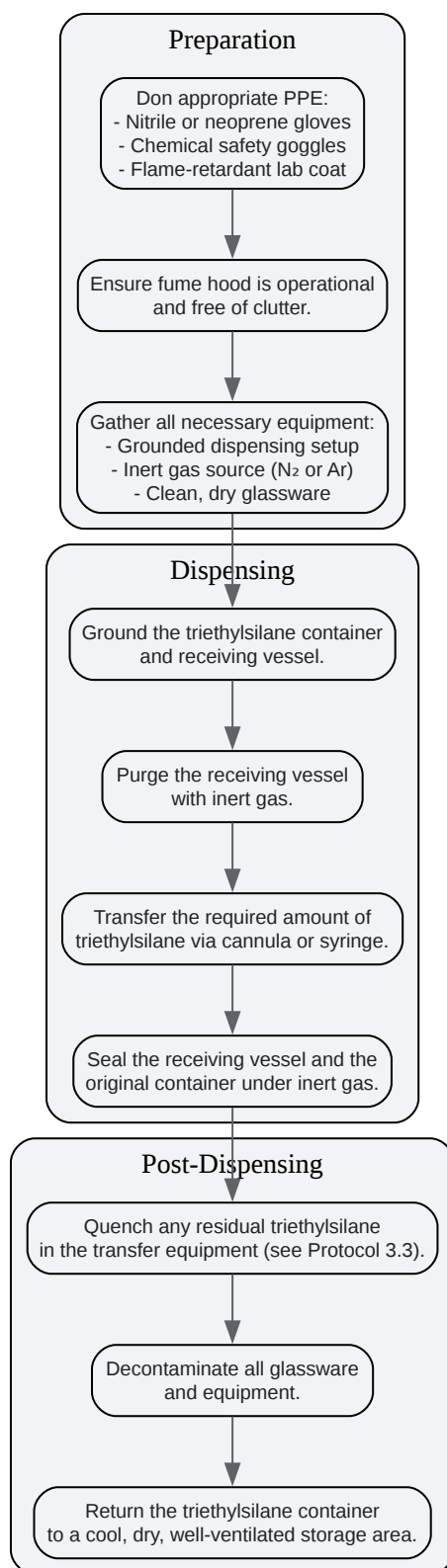
Agency	Limit	Reference
OSHA PEL	Not available	[2]
NIOSH REL	Not available	[2]
ACGIH TLV	Not available	[2]

Detailed Experimental Protocols

General Handling and Dispensing Protocol

This protocol outlines the standard procedure for safely handling and dispensing triethylsilane in a laboratory setting.

Workflow for Safe Handling and Dispensing



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Caption: Workflow for the safe handling and dispensing of triethylsilane.

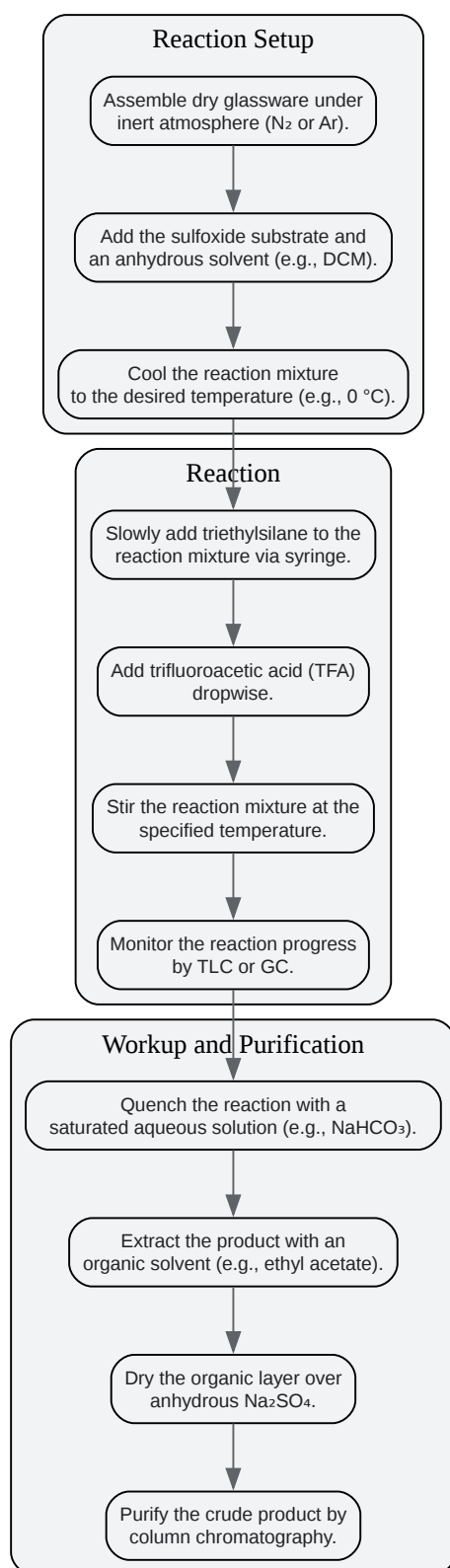
Methodology:

- Preparation:
 - Don appropriate Personal Protective Equipment (PPE), including nitrile or neoprene gloves, chemical safety goggles, and a flame-retardant lab coat.^[1]
 - Ensure the fume hood is operational and the sash is at the appropriate height.
 - Assemble all necessary equipment, including a grounded dispensing setup, a source of inert gas (e.g., nitrogen or argon), and clean, dry glassware.
- Dispensing:
 - Properly ground the triethylsilane container and the receiving vessel to prevent static discharge.^[1]
 - Purge the receiving vessel with an inert gas to create an oxygen-free atmosphere.
 - Using a cannula or a syringe, transfer the desired amount of triethylsilane.
 - Once the transfer is complete, seal both the receiving vessel and the original container under an inert gas atmosphere.
- Post-Dispensing:
 - Quench any residual triethylsilane in the transfer equipment as described in the quenching protocol below.
 - Thoroughly decontaminate all glassware and equipment.
 - Return the triethylsilane container to a designated cool, dry, and well-ventilated storage area, away from incompatible materials.^[2]

Protocol for a Representative Reaction: Reductive Deoxygenation

This protocol details the use of triethylsilane in a common reductive deoxygenation reaction, as exemplified by the reduction of a sulfoxide to a sulfide.

Workflow for Reductive Deoxygenation



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Caption: Experimental workflow for a typical reductive deoxygenation using triethylsilane.

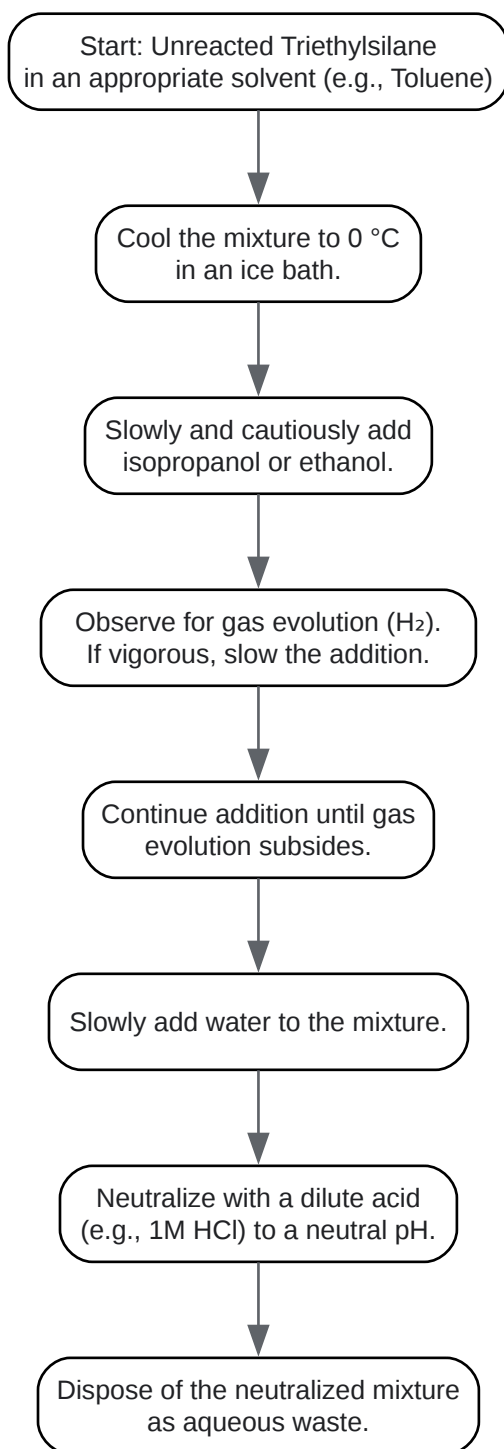
Methodology:

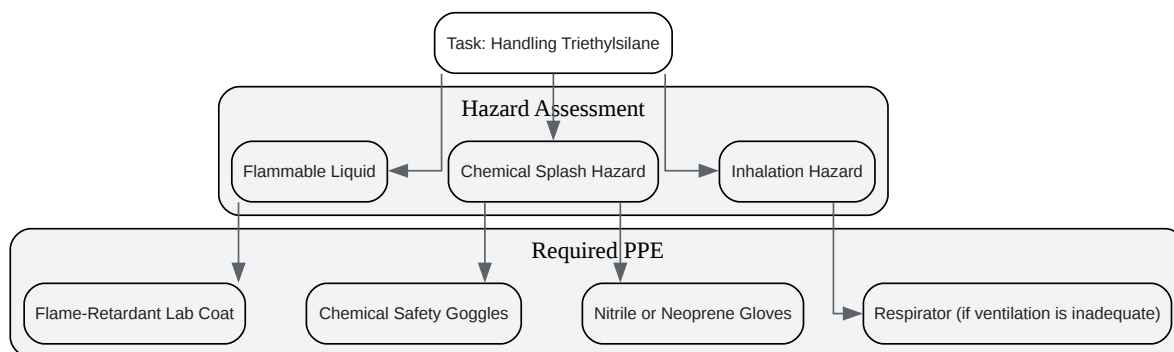
- Reaction Setup:
 - Assemble dry glassware under an inert atmosphere of nitrogen or argon.
 - To the reaction flask, add the sulfoxide substrate and an anhydrous solvent such as dichloromethane (DCM).
 - Cool the reaction mixture to the desired temperature (e.g., 0 °C) using an ice bath.
- Reaction:
 - Slowly add triethylsilane to the stirred reaction mixture via a syringe.
 - Carefully add trifluoroacetic acid (TFA) dropwise to the mixture.
 - Allow the reaction to stir at the specified temperature and monitor its progress using an appropriate analytical technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Workup and Purification:
 - Once the reaction is complete, carefully quench the reaction by the slow addition of a saturated aqueous solution, such as sodium bicarbonate, until gas evolution ceases.
 - Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent (e.g., ethyl acetate).
 - Wash the combined organic layers with brine, and then dry over anhydrous sodium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel.

Protocol for Quenching Unreacted Triethylsilane

This protocol provides a safe and effective method for quenching unreacted triethylsilane in a reaction mixture or as a waste stream.

Logical Flow for Quenching Triethylsilane





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